

# Albocycline: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Albocycline K3

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## Introduction

Albocycline is a macrolide antibiotic produced by various species of *Streptomyces*, including *Streptomyces maizeus*.<sup>[1]</sup> First identified for its antibacterial properties, albocycline has garnered renewed interest due to its activity against methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant *S. aureus* (VRSA).<sup>[2]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of albocycline, intended to serve as a valuable resource for researchers in natural product chemistry, microbiology, and drug discovery.

## Chemical Structure and Properties

Albocycline is a 14-membered macrolide characterized by a unique structural framework. Its chemical identity has been established through various spectroscopic techniques and X-ray crystallography.

Table 1: Chemical and Physical Properties of Albocycline

Property	Value	Reference(s)
Molecular Formula	C <sub>18</sub> H <sub>28</sub> O <sub>4</sub>	[3]
Molecular Weight	308.41 g/mol	[3]
IUPAC Name	(3E,5R,6E,8S,9E,13S,14R)-5-hydroxy-8-methoxy-5,9,13,14-tetramethyl-1-oxacyclotetradeca-3,6,9-trien-2-one	[3]
CAS Number	25129-91-3	[4]
Stereochemistry	Absolute	[3]
Appearance	Yellowish oil	[5]
Solubility	Soluble in DMSO, methanol, and chloroform.[5]	
Storage Temperature	-20°C	[4][6]

Table 2: Spectroscopic Data for Albocycline

Spectroscopic Data	Key Features	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Signals corresponding to olefinic protons, methoxy group, and methyl groups.	[7]
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	Resonances for carbonyl carbon, olefinic carbons, and aliphatic carbons.	[7]
Mass Spectrometry	ESI-TOF-MS analysis shows an ion peak at m/z 309.2207 [M+H] <sup>+</sup> . [7]	

## Experimental Protocols

## Isolation and Purification of Albocycline from *Streptomyces* sp.

The following protocol outlines a general procedure for the isolation and purification of albocycline from a *Streptomyces* fermentation broth.[\[8\]](#)[\[9\]](#)

- Fermentation:
  - Inoculate a suitable production medium (e.g., X-medium) with a seed culture of the *Streptomyces* strain.
  - Incubate the production culture at 28°C with shaking at 200 rpm for 96 hours.
- Extraction:
  - Separate the biomass from the fermentation broth by filtration.
  - Extract the cell-free broth twice with an equal volume of ethyl acetate.
  - Concentrate the combined organic phases under vacuum using a rotary evaporator.
- Chromatographic Purification:
  - Subject the crude extract to column chromatography on silica gel.
  - Elute the column with a gradient of increasing polarity, for example, a hexane-ethyl acetate solvent system.
  - Monitor the fractions for antimicrobial activity using a bioassay (e.g., agar well diffusion method) against a susceptible indicator organism.
  - Pool the active fractions and concentrate them to yield purified albocycline.

## Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard procedure for determining the MIC of an antimicrobial agent.[\[10\]](#)[\[11\]](#)

- Preparation of Inoculum:
  - Culture *Staphylococcus aureus* in a suitable broth medium (e.g., Mueller-Hinton Broth) overnight at 37°C.
  - Dilute the overnight culture to achieve a standardized inoculum of approximately  $5 \times 10^5$  CFU/mL.
- Preparation of Albocycline Dilutions:
  - Prepare a stock solution of albocycline in a suitable solvent (e.g., DMSO).
  - Perform serial two-fold dilutions of the albocycline stock solution in a 96-well microtiter plate containing Mueller-Hinton Broth to obtain a range of concentrations.
- Inoculation and Incubation:
  - Inoculate each well of the microtiter plate with the standardized bacterial suspension.
  - Include a growth control well (no albocycline) and a sterility control well (no bacteria).
  - Incubate the plate at 37°C for 18-24 hours.
- Interpretation of Results:
  - The MIC is the lowest concentration of albocycline that completely inhibits visible bacterial growth.

## Biological Activity and Mechanism of Action

Albocycline exhibits a range of biological activities, most notably its antibacterial and antifungal effects.

### Antibacterial Activity

Albocycline is active against a variety of Gram-positive bacteria, including clinically important resistant strains such as MRSA and VRSA.<sup>[2]</sup>

## Mechanism of Action

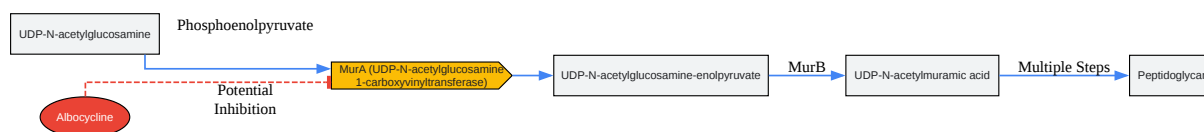
Albocycline has been shown to interfere with two key biosynthetic pathways in bacteria:

- **Inhibition of Peptidoglycan Biosynthesis:** Albocycline inhibits the synthesis of peptidoglycan, an essential component of the bacterial cell wall.[7] While the exact molecular target is still under investigation, it has been proposed that albocycline may target an early step in this pathway.[1] One potential, though not definitively confirmed, target is UDP-N-acetylglucosamine 1-carboxyvinyltransferase (MurA), the enzyme that catalyzes the first committed step in peptidoglycan synthesis.[1][5][12]
- **Inhibition of Nicotinate Biosynthesis:** Albocycline has also been shown to block the biosynthesis of nicotinate (niacin or vitamin B3) in *Bacillus subtilis*. [13][14] This inhibition occurs at a step prior to the formation of quinolinate, a key intermediate in the pathway.[13]

## Visualizations

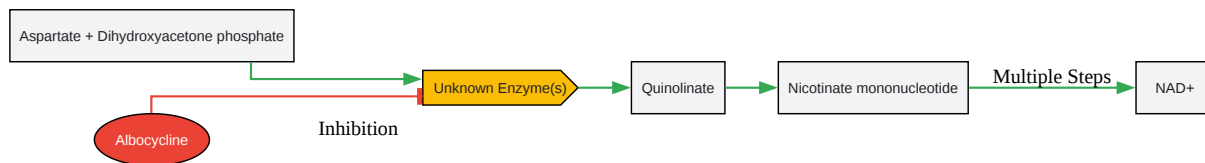
### Signaling Pathways

The following diagrams illustrate the proposed points of inhibition by albocycline in the peptidoglycan and nicotinate biosynthesis pathways.



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Caption: Proposed inhibition of peptidoglycan biosynthesis by albocycline.

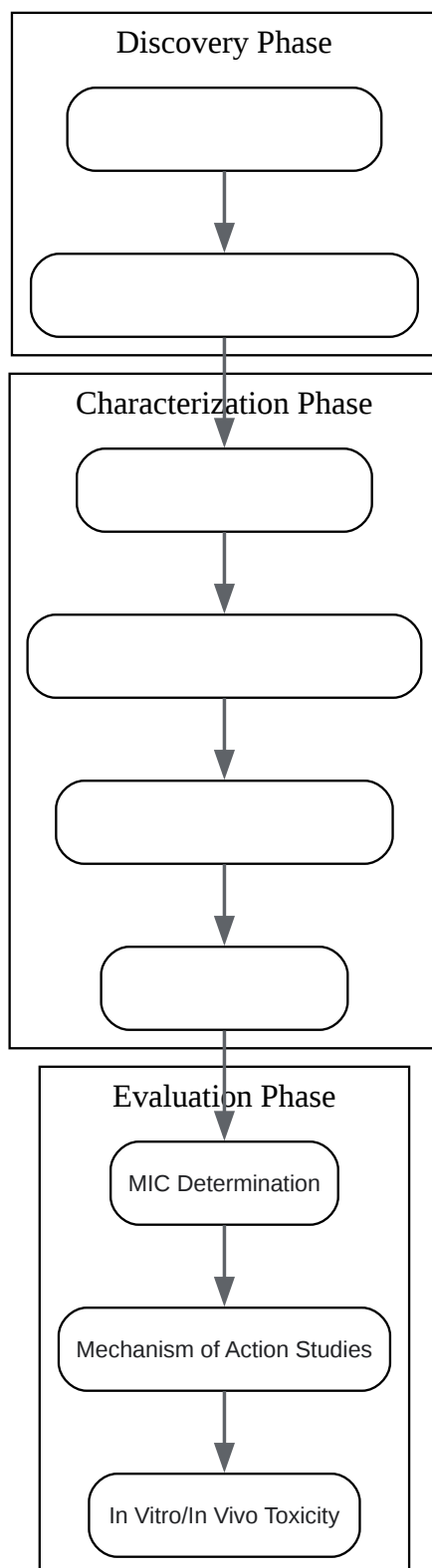


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Caption: Inhibition of nicotinate biosynthesis by albocycline.

## Experimental Workflow

The following diagram illustrates a typical workflow for the discovery and characterization of natural product antibiotics like albocycline.



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Caption: Workflow for natural product antibiotic discovery.

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